

Application Notes and Protocols for Flucycloxuron in Integrated Pest Management (IPM)

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Compound of Interest

Compound Name: *Flucycloxuron*

Cat. No.: *B1672866*

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Introduction

Flucycloxuron is a non-systemic insecticide and acaricide belonging to the benzoylurea chemical class. Its primary mode of action is the inhibition of chitin biosynthesis, specifically targeting the enzyme chitin synthase 1 (CHS1).[1] This disruption of the moulting process makes it particularly effective against the egg and larval stages of various mite and insect pests.[2][3] **Flucycloxuron's** selectivity, with low toxicity to mammals and beneficial insects like bees, positions it as a potentially valuable component in Integrated Pest Management (IPM) strategies.[1][4] However, its high toxicity to aquatic organisms necessitates careful management to prevent environmental contamination. These application notes provide a comprehensive overview of **flucycloxuron's** use in IPM, including its biological activity, experimental protocols, and data on its efficacy and impact on non-target organisms.

Biological Profile

Target Pests: **Flucycloxuron** is primarily effective against:

- Mites (various species)
- Mosquito larvae

- Lepidopteran larvae

Example Applications: It has been used on a variety of crops, including:

- Citrus (e.g., oranges)
- Pome fruit
- Vegetables
- Field crops
- Tea

Quantitative Data on Efficacy and Toxicity

While specific LC50 values for **flucycloxuron** against many target pests are not readily available in recent literature, the following tables summarize available data and provide context with related benzoylurea compounds.

Table 1: Efficacy of **Flucycloxuron** and Other Benzoylurea Acaricides against Pest Mites

Compound	Target Pest	Life Stage	LC50	Source
Flucycloxuron	Mite species	Eggs, Larvae	Data not readily available	-
Lufenuron	Panonychus citri	-	42.463 mg/L (in combination)	
Chlorfenapyr	Tetranychus urticae	Adult Females	47.66 ppm	
Abamectin	Tetranychus urticae	Adult Females	0.39 ppm	

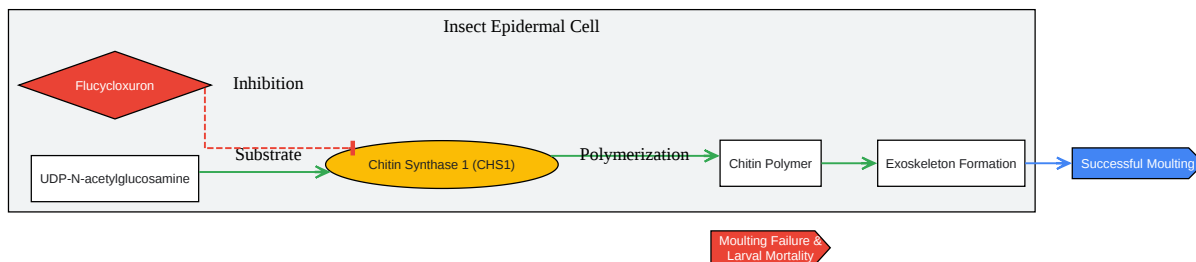
Table 2: Acute Toxicity of **Flucycloxuron** to Non-Target Organisms

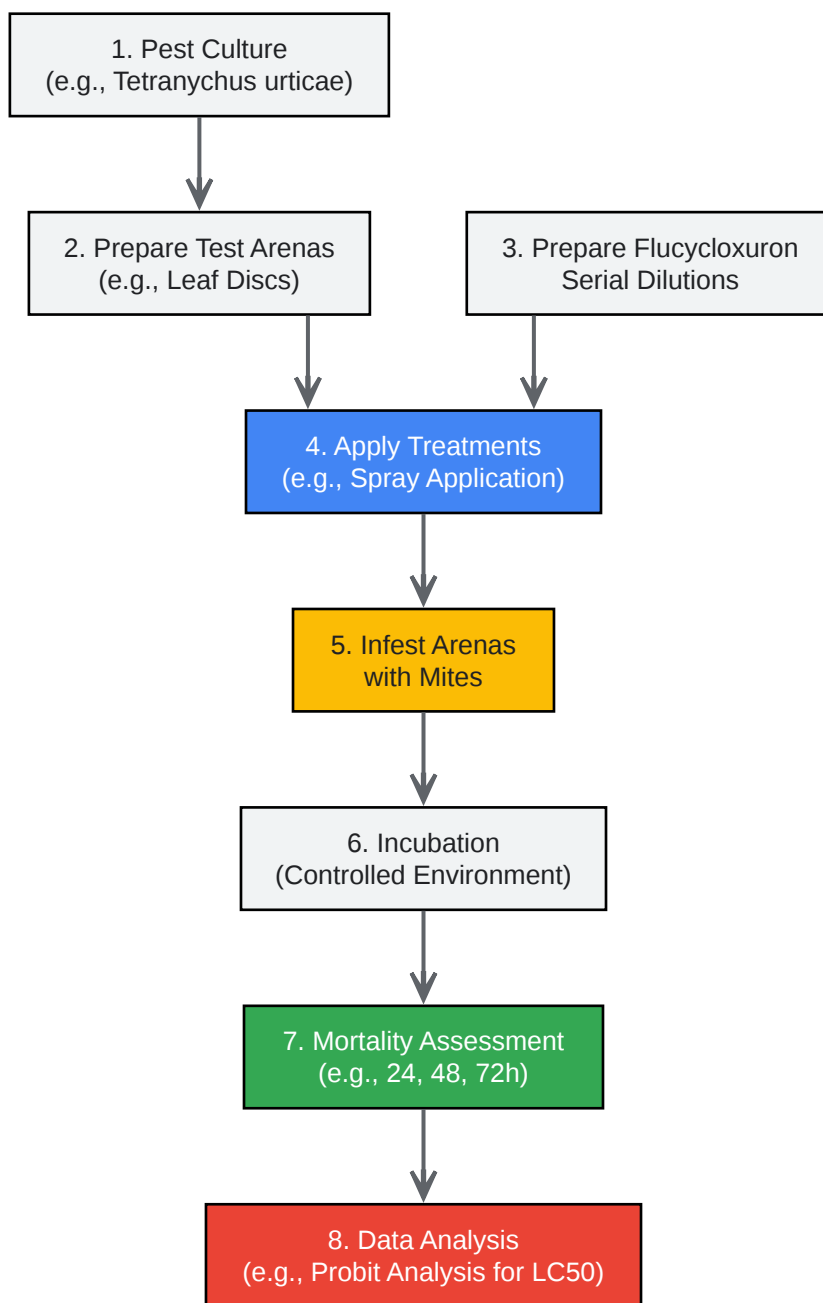
Organism	Test Type	Value	Interpretation	Source
Honeybees (Apis spp.)	Contact acute LD50	> 100 µg/bee	Low toxicity	
Fish (Rainbow trout)	96-hour LC50	> 100 mg/L	Low to moderate toxicity	
Fish (Bluegill sunfish)	96-hour LC50	> 100 mg/L	Low to moderate toxicity	
Aquatic Invertebrates (Daphnia sp.)	Acute EC50	High toxicity	High toxicity	
Mammals (Rat)	Oral LD50	> 5000 mg/kg	Low toxicity	
Mammals (Rat)	Dermal LD50	> 2000 mg/kg	Low toxicity	
Mammals (Rat)	Inhalation LC50 (4 hr)	3.3 mg/L	Moderate toxicity	

Signaling Pathway and Experimental Workflows

Mode of Action: Chitin Synthesis Inhibition

Flucycloxuron, like other benzoylurea insecticides, inhibits the synthesis of chitin, a crucial component of the insect exoskeleton. This action disrupts the molting process, leading to mortality primarily in larval stages. The following diagram illustrates the proposed signaling pathway.





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